

Isotopic Enrichment of Commercial Dipropyl Phthalate-d4: A Technical Guide

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Compound of Interest

Compound Name: *Dipropyl phthalate-d4*

Cat. No.: *B582240*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic enrichment of commercially available **Dipropyl phthalate-d4** (DPP-d4). It is intended to be a valuable resource for researchers, scientists, and drug development professionals who utilize DPP-d4 as an internal standard or for other applications requiring a high degree of isotopic purity. This document outlines the typical isotopic enrichment levels found in commercial products, details the experimental protocols for their determination, and presents a generalized workflow for quality control.

Commercial Availability and Isotopic Enrichment

Dipropyl phthalate-d4 is commercially available from several reputable suppliers of analytical standards and stable isotope-labeled compounds. The most common form is Dipropyl phthalate-3,4,5,6-d4, where the four hydrogen atoms on the benzene ring are replaced with deuterium. The isotopic enrichment of these products is typically high, ensuring their suitability for sensitive analytical applications.

While the exact isotopic enrichment can vary between batches and suppliers, the values are generally well-characterized and reported in the Certificate of Analysis (CoA) provided with the product. Below is a summary of typical isotopic enrichment levels for commercially available **Dipropyl phthalate-d4**.

Supplier	Product Name	Stated Isotopic Enrichment	CAS Number
CDN Isotopes	Di-n-propyl Phthalate-3,4,5,6-d4	99 atom % D[1]	358731-29-0
LGC Standards	Di-n-propyl Phthalate-3,4,5,6-d4	99 atom % D	358731-29-0
Sigma-Aldrich	Dipropyl phthalate-3,4,5,6-d4 analytical standard	Lot-specific, refer to Certificate of Analysis	358731-29-0
AccuStandard	Di-n-propyl phthalate-3,4,5,6-d4	Lot-specific, refer to Certificate of Analysis	358731-29-0
Pharmaffiliates	Di-n-propyl Phthalate-d4	Lot-specific, refer to Certificate of Analysis	358731-29-0

It is crucial for researchers to consult the lot-specific Certificate of Analysis for the most accurate and detailed information regarding the isotopic purity of their specific batch of **Dipropyl phthalate-d4**.

Experimental Protocols for Determining Isotopic Enrichment

The determination of the isotopic enrichment of deuterated compounds like **Dipropyl phthalate-d4** is primarily accomplished using two powerful analytical techniques: Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Mass Spectrometry (GC-MS or LC-MS)

Mass spectrometry is a highly sensitive method for determining the isotopic distribution of a molecule. By analyzing the relative intensities of the different isotopologues (molecules that differ only in their isotopic composition), the isotopic enrichment can be accurately calculated.

Methodology:

- Sample Preparation:

- Prepare a dilute solution of the **Dipropyl phthalate-d4** standard in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Prepare a similar solution of a non-deuterated Dipropyl phthalate standard of known high chemical purity.
- Instrumental Analysis:
 - Analyze both the deuterated and non-deuterated standards using a high-resolution mass spectrometer, often coupled with gas chromatography (GC) or liquid chromatography (LC) for sample introduction and purification.
 - Acquire the full scan mass spectra of the molecular ion region for both compounds.
- Data Analysis and Calculation:
 - Natural Isotope Correction: The mass spectrum of the non-deuterated standard is used to determine the natural abundance of isotopes (e.g., ^{13}C). This information is crucial for correcting the mass spectrum of the deuterated compound.
 - Isotopologue Peak Integration: In the mass spectrum of the **Dipropyl phthalate-d4**, integrate the peak areas of the ion corresponding to the fully deuterated species (d4) and any less-deuterated species (d3, d2, d1, d0).
 - Calculation of Isotopic Purity: The isotopic purity is calculated as the percentage of the d4 isotopologue relative to the sum of all isotopologues.

$$\text{Isotopic Purity (\%)} = [\text{Area(d4)} / (\text{Area(d0)} + \text{Area(d1)} + \text{Area(d2)} + \text{Area(d3)} + \text{Area(d4)})] * 100$$

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ^1H (proton) and ^2H (deuterium) NMR, is another precise method for determining the level of deuteration.

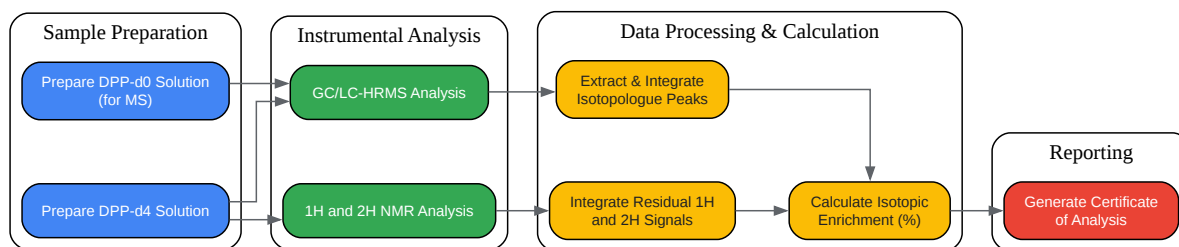
Methodology:

- Sample Preparation:

- Dissolve a precisely weighed amount of the **Dipropyl phthalate-d4** in a suitable, non-deuterated NMR solvent.
- For quantitative analysis, a known amount of an internal standard can be added.
- ^1H NMR Analysis:
 - Acquire a ^1H NMR spectrum of the sample.
 - The presence of residual proton signals in the aromatic region (where deuterium substitution has occurred) indicates incomplete deuteration.
 - By comparing the integration of these residual proton signals to the integration of a proton signal from a non-deuterated part of the molecule (e.g., the propyl chain protons), the percentage of deuteration can be calculated.
- ^2H NMR Analysis:
 - Acquire a ^2H NMR spectrum of the sample.
 - This spectrum will show a signal for the deuterium atoms at the labeled positions.
 - Quantitative ^2H NMR can be used to directly determine the amount of deuterium in the molecule, providing a highly accurate measure of isotopic enrichment.

Workflow for Isotopic Enrichment Assessment

The following diagram illustrates a generalized workflow for the quality control and assessment of the isotopic enrichment of a deuterated standard such as **Dipropyl phthalate-d4**.



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Workflow for Isotopic Enrichment Determination.

This comprehensive approach, combining meticulous sample preparation, high-resolution instrumental analysis, and careful data interpretation, ensures the accurate determination of the isotopic enrichment of **Dipropyl phthalate-d4**, a critical parameter for its effective use in research and development.

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References

- 1. researchgate.net [researchgate.net]
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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com